

Proper Disposal of Hierochin D: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Hierochin D

Cat. No.: B12984507

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential procedural guidance for the proper disposal of **Hierochin D**, a natural product isolated from *Rehmannia glutinosa*.

Hierochin D, with the CAS Number 155759-02-7, is a dihydrobenzofuran derivative.^{[1][2]} While specific, comprehensive safety and toxicity data for **Hierochin D** are not readily available, its chemical structure, which includes multiple phenolic hydroxyl groups, necessitates that it be handled as a potentially hazardous substance.^[1] Therefore, disposal procedures should align with those for phenolic compounds to ensure personnel safety and environmental protection.

Summary of Chemical and Physical Properties

A collection of known properties for **Hierochin D** is presented below. This information is aggregated from various chemical suppliers and databases.

Property	Value	Source
CAS Number	155759-02-7	Pharmaffiliates[2], ChemFaces[3]
Molecular Formula	C ₁₉ H ₂₀ O ₆	PubChem[1], TargetMol[4]
Molecular Weight	344.36 g/mol	TargetMol[4]
Appearance	Not Available	Pharmaffiliates[2]
Storage	2-8°C Refrigerator	Pharmaffiliates[2], ChemFaces[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces[3]

Step-by-Step Disposal Protocol for Hierochin D

Given the phenolic nature of **Hierochin D**, the following disposal procedures are recommended. These steps are based on general guidelines for the disposal of phenolic and other organic chemical wastes.

1. Personal Protective Equipment (PPE): Before handling **Hierochin D**, ensure appropriate PPE is worn. This includes:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile gloves).
- Body Protection: A laboratory coat.

2. Disposal of Solid **Hierochin D** Waste:

- Collection: Collect waste solid **Hierochin D**, including any contaminated materials such as weighing paper or personal protective equipment, in a designated and clearly labeled hazardous waste container.

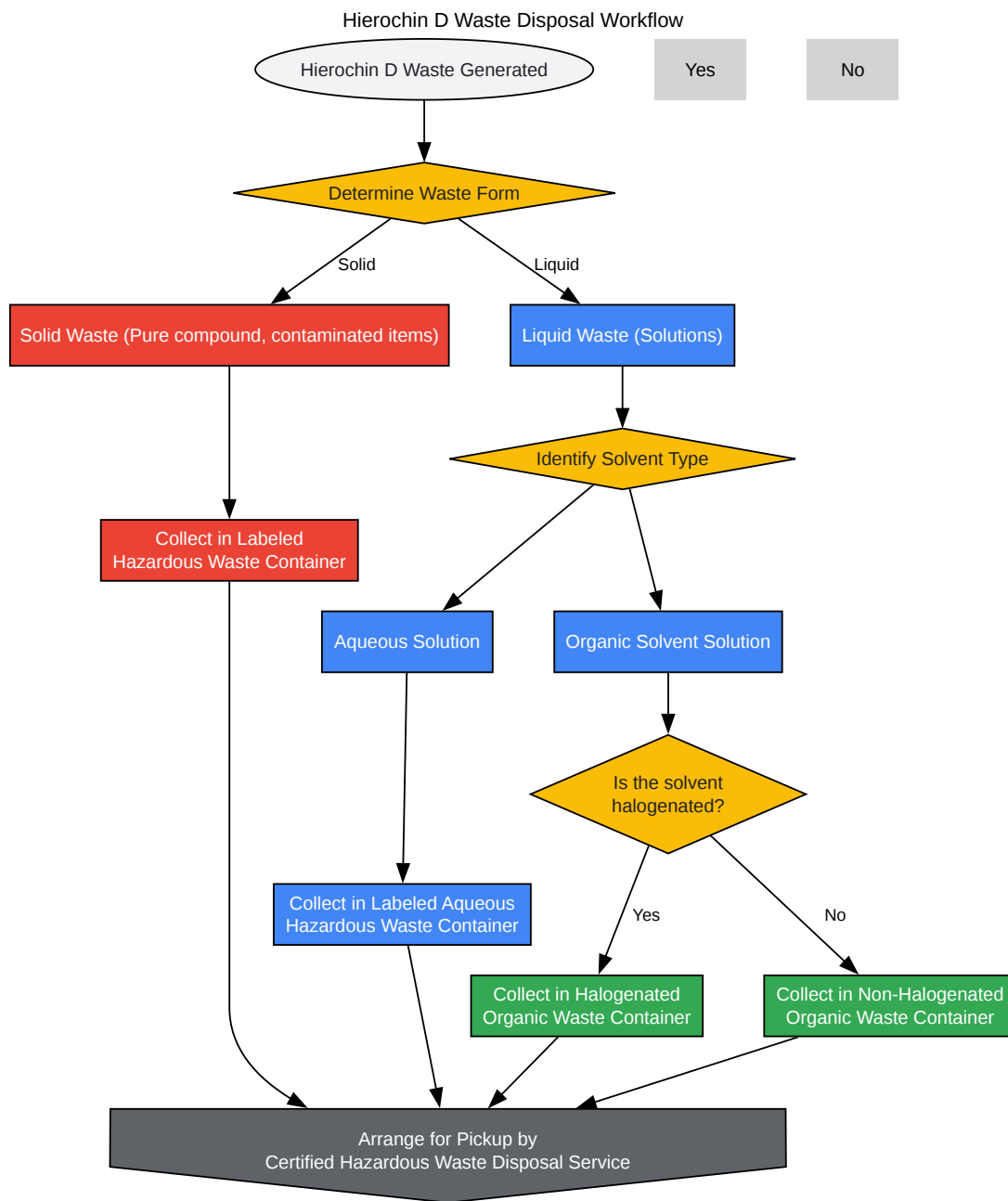
- Labeling: The container must be labeled with "Hazardous Waste" and the chemical name "**Hierochin D**".
- Storage: Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials.
- Final Disposal: The final disposal method for solid phenolic waste is typically high-temperature incineration by a licensed hazardous waste disposal company.[5][6] Do not dispose of solid **Hierochin D** in regular laboratory trash.

3. Disposal of **Hierochin D** Solutions:

- Segregation: Do not mix **Hierochin D** solutions with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Aqueous Solutions: Collect aqueous solutions containing **Hierochin D** in a labeled, sealed, and leak-proof container. The container should be marked as "Hazardous Waste" and include the chemical name and approximate concentration.
- Organic Solvent Solutions:
 - Non-halogenated Solvents: If **Hierochin D** is dissolved in a non-halogenated solvent (e.g., acetone, ethyl acetate), collect it in a designated "Non-Halogenated Organic Waste" container.
 - Halogenated Solvents: If dissolved in a halogenated solvent (e.g., chloroform, dichloromethane), it must be collected in a "Halogenated Organic Waste" container.
- Final Disposal: All liquid waste containing **Hierochin D** must be disposed of through your institution's hazardous waste management program.[5] Never pour **Hierochin D** solutions down the drain.[6]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Hierochin D** waste.



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Caption: Decision workflow for the safe disposal of **Hierochin D**.

Disclaimer: This document provides general guidance. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and local regulations for chemical waste disposal.

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- To cite this document: BenchChem. [Proper Disposal of Hierochin D: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12984507/docs#proper-disposal-of-hierochin-d-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b12984507/docs#proper-disposal-of-hierochin-d-a-guide-for-laboratory-professionals)

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